

Application Note & Experimental Protocol: N,N-dimethyl-1H-pyrazole-4-sulfonamide

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Compound of Interest

Compound Name: *N,N*-dimethyl-1H-pyrazole-4-sulfonamide

CAS No.: 1179901-00-8

Cat. No.: B1455386

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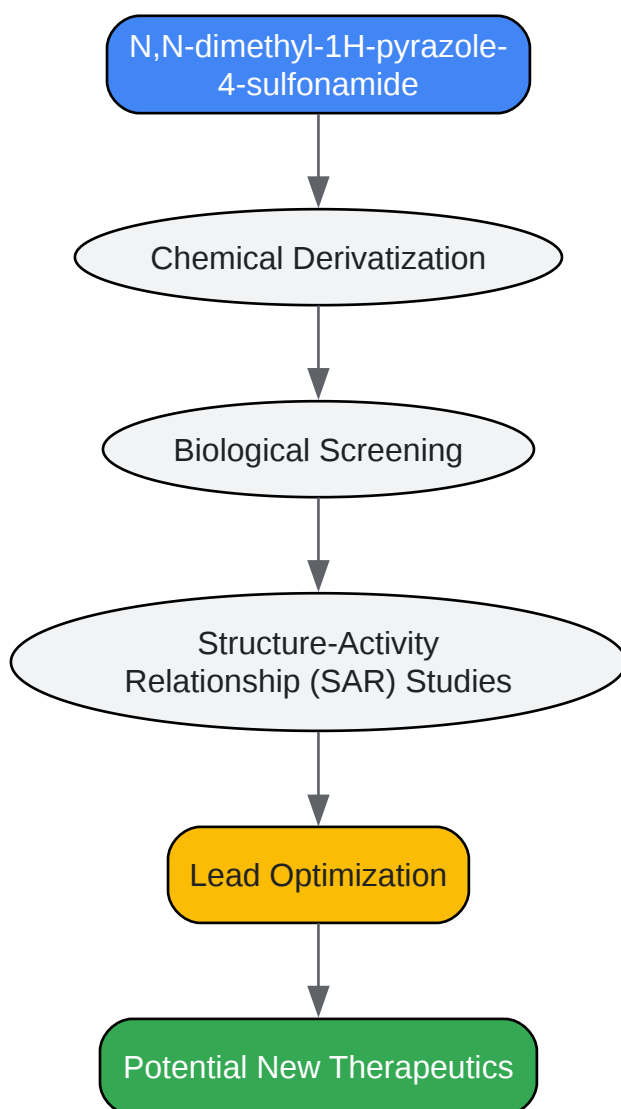
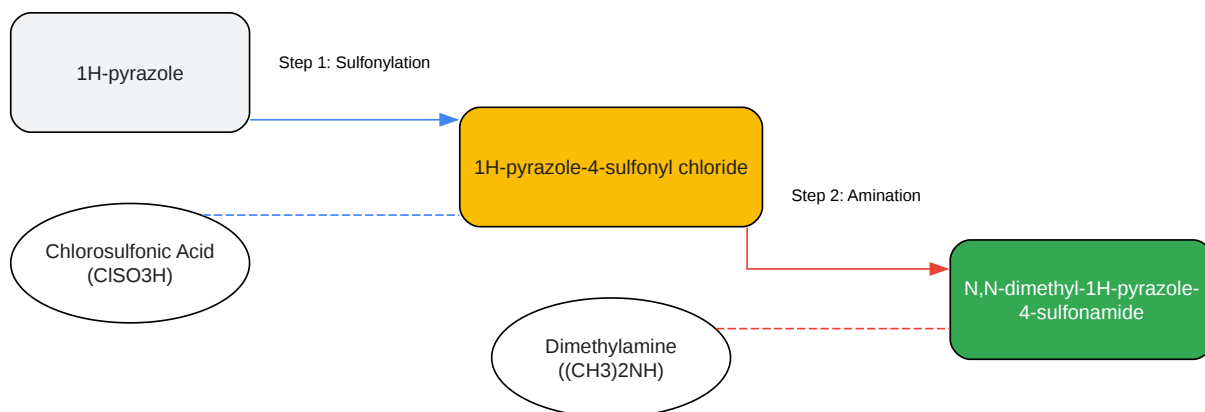
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This document provides a comprehensive guide to the synthesis, purification, and characterization of **N,N-dimethyl-1H-pyrazole-4-sulfonamide**, a key building block in medicinal chemistry. The pyrazole scaffold is a privileged structure, frequently found in biologically active compounds, while the sulfonamide group is a well-established pharmacophore known for a wide range of biological activities.^[1] The combination of these two moieties makes this compound and its derivatives subjects of significant interest for exploring novel pharmacological activities, including potential anticancer, anti-inflammatory, antibacterial, and antiviral applications.^{[2][3][4]}

This guide is structured to provide not only a step-by-step protocol but also the scientific rationale behind the experimental choices, ensuring both reproducibility and a deeper understanding of the underlying chemistry.

Synthetic Strategy: A Two-Step Approach

The synthesis of **N,N-dimethyl-1H-pyrazole-4-sulfonamide** is efficiently achieved through a robust two-step process. This strategy involves the initial formation of a key intermediate, 1H-pyrazole-4-sulfonyl chloride, via electrophilic substitution, followed by a nucleophilic substitution reaction with dimethylamine to yield the final product.



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Sources

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- [4. Frontiers | Synthesis and Bioactivity of Novel Sulfonate Scaffold-Containing Pyrazolecarbamide Derivatives as Antifungal and Antiviral Agents \[frontiersin.org\]](#)
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